

What is the chemical structure of Isosaponarin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isosaponarin*

Cat. No.: *B097309*

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An In-depth Technical Guide to Isosaponarin

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isosaponarin is a flavone glycoside, a class of natural products known for their diverse biological activities.^{[1][2]} This compound is notably found in the leaves of wasabi (*Eutrema japonicum*) and has been a subject of interest for its potential therapeutic applications.^{[3][4]} Structurally, it is characterized by an apigenin backbone to which two glucose units are attached.^{[1][3]} **Isosaponarin** has demonstrated a range of biological effects, including antioxidant, antimicrobial, anti-inflammatory, and anti-tumor properties.^{[1][2][4]} This guide provides a comprehensive overview of the chemical structure, physicochemical properties, biological activities, and relevant experimental protocols for **Isosaponarin**.

Chemical Structure and Properties

Isosaponarin is systematically named 5,7-dihydroxy-6-[(2S,3R,4R,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]-2-[4-[(2S,3R,4R,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxyphenyl]chromen-4-one.^[5] Its structure consists of an apigenin core with a glucose molecule C-glycosidically linked at the C-6 position and another glucose molecule O-glycosidically linked at the 4'-position.^[1]

Physicochemical Data

A summary of the key physicochemical properties of **Isosaponarin** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₂₇ H ₃₀ O ₁₅	[3][6]
Molecular Weight	594.52 g/mol	[3][5][6]
Appearance	Yellow crystalline powder	[6]
Melting Point	236-237°C	[6]
Boiling Point (Predicted)	970.8 ± 65.0 °C	[6]
Solubility	Almost insoluble in water (0.083 g/L at 25°C). Soluble in DMSO, methanol, and ethanol.	[6][7]
pKa (Predicted)	5.91 ± 0.40	[6]
CAS Number	19416-87-6	[3][6]

Chemical Identifiers

Identifier	Value	Reference
IUPAC Name	5,7-dihydroxy-6- [(2S,3R,4R,5S,6R)-3,4,5- trihydroxy-6- (hydroxymethyl)oxan-2-yl]-2- [4-[(2S,3R,4R,5S,6R)-3,4,5- trihydroxy-6- (hydroxymethyl)oxan-2- yl]oxyphenyl]chromen-4-one	[5]
SMILES	<chem>C1=CC(=CC=C1C2=CC(=O)C3=C(O2)C=C(C(=C3O)[C@H]4--INVALID-LINK--CO)O)O">C@@HO)O)O[C@H]5--INVALID-LINK--CO)O)O">C@@HO</chem>	[5][8]
InChI	InChI=1S/C27H30O15/c28-7-15-19(32)22(35)24(37)26(41-15)18-12(31)6-14-17(21(18)34)11(30)5-13(40-14)9-1-3-10(4-2-9)39-27-25(38)23(36)20(33)16(8-29)42-27/h1-6,15-16,19-20,22-29,31-38H,7-8H2/t15-,16-,19-,20-,22+,23+,24-,25-,26+,27-/m1/s1	[5][6][8]

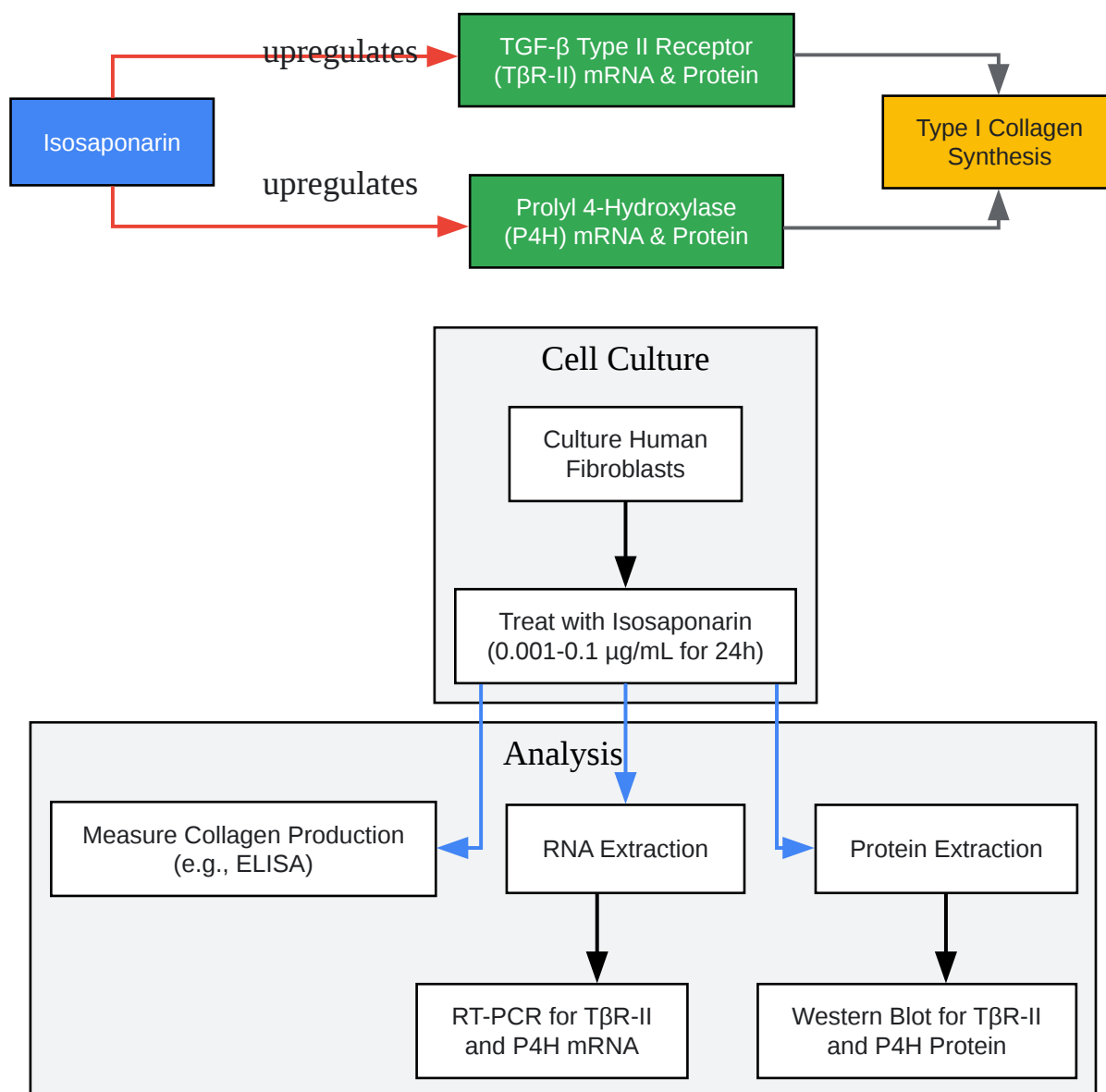
Biological Activity and Signaling Pathways

Isosaponarin exhibits a variety of biological activities, with its role in collagen synthesis being a key area of research.

Collagen Synthesis

Isosaponarin has been shown to increase the synthesis of type I collagen in human fibroblasts.[4][7][9] This effect is attributed to the up-regulation of the transforming growth

factor- β type II receptor (T β R-II) and prolyl 4-hydroxylase (P4H) at both the protein and mRNA levels.[4][6][7] Notably, **Isosaponarin**'s mechanism of action does not involve an increase in the production of TGF- β itself.[7][9]



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- To cite this document: BenchChem. [What is the chemical structure of Isosaponarin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b097309#what-is-the-chemical-structure-of-isosaponarin]

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